

A Technical Guide to DY-680-NHS Ester: Principles and Applications

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Compound of Interest		
Compound Name:	DY-680-NHS ester	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **DY-680-NHS ester**, a versatile near-infrared (NIR) fluorescent dye. We will delve into its core principle of action, detail its chemical and physical properties, and provide established protocols for its use in labeling biomolecules. This document is intended to serve as a valuable resource for researchers and professionals in the fields of life sciences and drug development who utilize fluorescence-based detection methods.

Core Concepts: What is DY-680-NHS Ester?

DY-680-NHS ester is a highly reactive fluorescent dye belonging to the cyanine family. It is characterized by its strong absorption and emission in the near-infrared spectrum, making it an ideal candidate for applications requiring deep tissue penetration and minimal autofluorescence from biological samples. The "NHS ester" (N-hydroxysuccinimidyl ester) functional group is the key to its utility, enabling covalent conjugation to primary amines on target molecules.

Principle of Action: Covalent Labeling of Primary Amines

The fundamental principle behind **DY-680-NHS ester**'s function is its ability to form a stable amide bond with primary amino groups (-NH₂). This reaction, known as nucleophilic acyl substitution, is highly efficient and specific under physiological to slightly alkaline conditions (pH



7.2-8.5).[1] The primary targets for this reaction on biomolecules are the ϵ -amino groups of lysine residues and the N-terminal α -amino group of polypeptides.[1]

The reaction proceeds as follows: the nucleophilic primary amine on the target molecule attacks the carbonyl carbon of the NHS ester. This forms a tetrahedral intermediate which then collapses, releasing the N-hydroxysuccinimide (NHS) as a leaving group and forming a stable, covalent amide bond between the DY-680 dye and the target molecule.[2] This robust linkage ensures that the fluorescent label remains attached to the molecule of interest throughout subsequent experimental procedures.

Caption: Reaction mechanism of **DY-680-NHS ester** with a primary amine.

Quantitative Data Summary

The photophysical properties of DY-680 make it a powerful tool for fluorescence-based applications. The following table summarizes its key quantitative characteristics.

Property	Value	Notes
Excitation Maximum (λex)	690 nm[3][4]	In ethanol. Spectrally similar dyes have excitation maxima around 678-692 nm.[5][6][7]
Emission Maximum (λem)	709 nm[3][4]	In ethanol. Spectrally similar dyes have emission maxima around 701-712 nm.[5][6][7]
Molar Extinction Coefficient (ε)	140,000 cm ⁻¹ M ⁻¹ [6]	In ethanol. Other sources for spectrally similar dyes report values around 185,000 cm ⁻¹ M ⁻¹ .[5][7]
Molecular Weight	731.9 g/mol [3]	For the NHS ester form.
Chemical Formula	C40H49N3O8S[3]	

Experimental Protocols



The following protocols provide a general framework for the labeling of proteins and antibodies with **DY-680-NHS ester**. Optimization may be required for specific applications and target molecules.

Protein and Antibody Labeling

This protocol is designed for the covalent conjugation of **DY-680-NHS ester** to proteins and antibodies.

Materials:

- DY-680-NHS ester
- Protein or antibody of interest (in an amine-free buffer)
- Reaction Buffer: 0.1 M sodium bicarbonate or sodium phosphate buffer, pH 8.3-8.5[4]
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)[4]
- Quenching Solution (optional): 1 M Tris-HCl, pH 8.0 or 1 M glycine[4]
- Purification column (e.g., size-exclusion chromatography, dialysis)[4]

Procedure:

- Protein Preparation:
 - Ensure the protein solution is free of amine-containing buffers (e.g., Tris) and stabilizers
 (e.g., bovine serum albumin).[4]
 - If necessary, perform a buffer exchange into the Reaction Buffer.
 - Adjust the protein concentration to 1-10 mg/mL.[4]
- DY-680-NHS Ester Stock Solution Preparation:
 - Immediately before use, dissolve the DY-680-NHS ester in anhydrous DMSO or DMF to a concentration of 1-10 mg/mL.

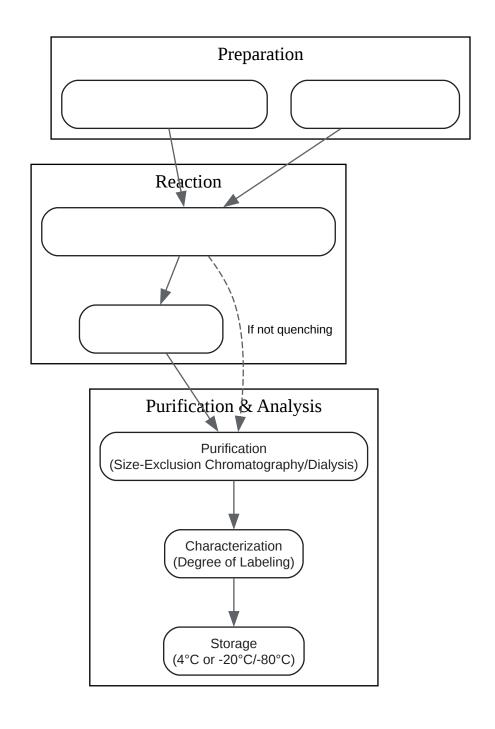


 Note: NHS esters are moisture-sensitive. Use anhydrous solvents and prepare the solution fresh.[4]

Labeling Reaction:

- Calculate the required amount of **DY-680-NHS ester**. A molar excess of 8-20 fold of the dye to the protein is a common starting point for mono-labeling.[4]
- Add the calculated volume of the **DY-680-NHS ester** stock solution to the protein solution while gently vortexing.
- Incubate the reaction for 1-4 hours at room temperature or overnight at 4°C, protected from light.[4]
- Quenching the Reaction (Optional):
 - To terminate the reaction, add the Quenching Solution to a final concentration of 50-100 mM.
 - Incubate for 30 minutes at room temperature.
- Purification of the Conjugate:
 - Remove unreacted dye and byproducts by size-exclusion chromatography, dialysis, or a desalting column.[4]
 - Collect the fractions containing the labeled protein.
- Characterization and Storage:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at
 280 nm (for protein) and ~690 nm (for DY-680).
 - Store the purified conjugate at 4°C for short-term storage or at -20°C or -80°C for longterm storage.





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Caption: General experimental workflow for protein labeling with DY-680-NHS ester.

Applications in Research and Drug Development

The favorable spectral properties of DY-680 make it a valuable tool in various research and development areas:



- Western Blotting: As a NIR dye, it allows for sensitive detection with low background.
- Fluorescence Microscopy: Its long-wavelength emission is well-suited for multicolor imaging and deep-tissue imaging.[3]
- Flow Cytometry: The brightness of DY-680 enables clear identification and sorting of labeled cell populations.[3]
- In Vivo Imaging: The NIR properties of DY-680 allow for deep tissue penetration and reduced autofluorescence, making it suitable for small animal imaging studies.[5]
- Drug Development: Labeled antibodies and other targeting moieties can be used to visualize drug distribution and target engagement in preclinical models.

Conclusion

DY-680-NHS ester is a robust and versatile near-infrared fluorescent dye that provides researchers and drug development professionals with a powerful tool for the sensitive and specific labeling of biomolecules. Its principle of action, based on the reliable chemistry of NHS ester reactions with primary amines, combined with its favorable photophysical properties, ensures its continued and widespread use in a multitude of fluorescence-based applications. By following established protocols and understanding its core principles, users can effectively harness the capabilities of **DY-680-NHS** ester to advance their scientific investigations.

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